

Hdac10-IN-1 solubility, storage, and solution preparation

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Compound of Interest

Compound Name: *Hdac10-IN-1*

Cat. No.: *B10861278*

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Application Notes and Protocols: Hdac10-IN-1

Product Name: **Hdac10-IN-1** Synonyms: Compound 13b

Product Information

Hdac10-IN-1 is a potent and highly selective inhibitor of Histone Deacetylase 10 (HDAC10), a class IIb HDAC.[1] Unlike other HDACs that primarily deacetylate lysine residues on histones, HDAC10 functions as a polyamine deacetylase (PDAC).[2][3] Its inhibition has been shown to modulate autophagy, a critical cellular process for degrading and recycling cellular components.[1][4] This makes **Hdac10-IN-1** a valuable research tool for studying the biological roles of HDAC10 in various pathological conditions, including cancer.[1][4]

Chemical and Physical Properties

Property	Value	Reference
Molecular Weight	313.39 g/mol	[1]
Formula	C ₁₈ H ₂₃ N ₃ O ₂	[1]
Appearance	White to off-white solid	[1]
Purity	>95%	[1]

Selectivity Profile

Hdac10-IN-1 exhibits high selectivity for HDAC10 over other HDAC isoforms.

Target	IC ₅₀ Value	Reference
HDAC10	58 ± 10 nM	[1]
hHDAC8	920 ± 170 nM	[1]
hHDAC6	2420 ± 530 nM	[1]

Solubility, Storage, and Solution Preparation

Solubility Data

Proper dissolution of **Hdac10-IN-1** is critical for accurate and reproducible experimental results.

Solvent	Concentration	Comments	Reference
DMSO	10 mg/mL (31.91 mM)	Requires ultrasonic agitation and warming to 60°C for full dissolution. Use newly opened, anhydrous DMSO as the compound is sensitive to hygroscopic DMSO.	[1]

Storage and Stability

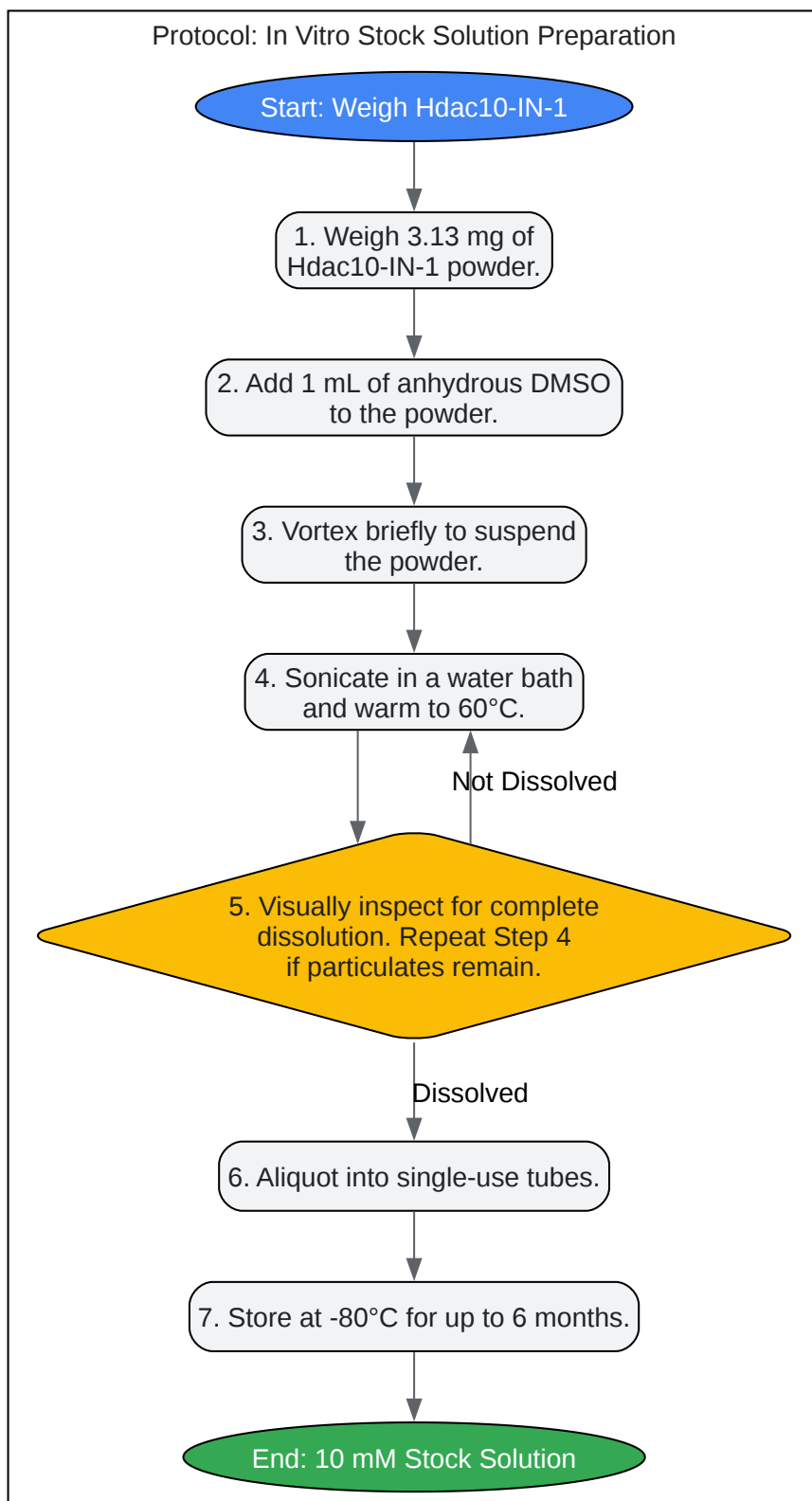
To ensure the integrity and activity of the compound, proper storage is essential.

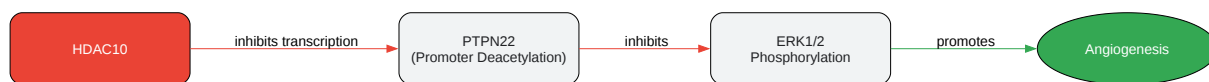
Format	Storage Temperature	Shelf Life	Reference
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	6 months	[1]
-20°C	1 month	[1]	

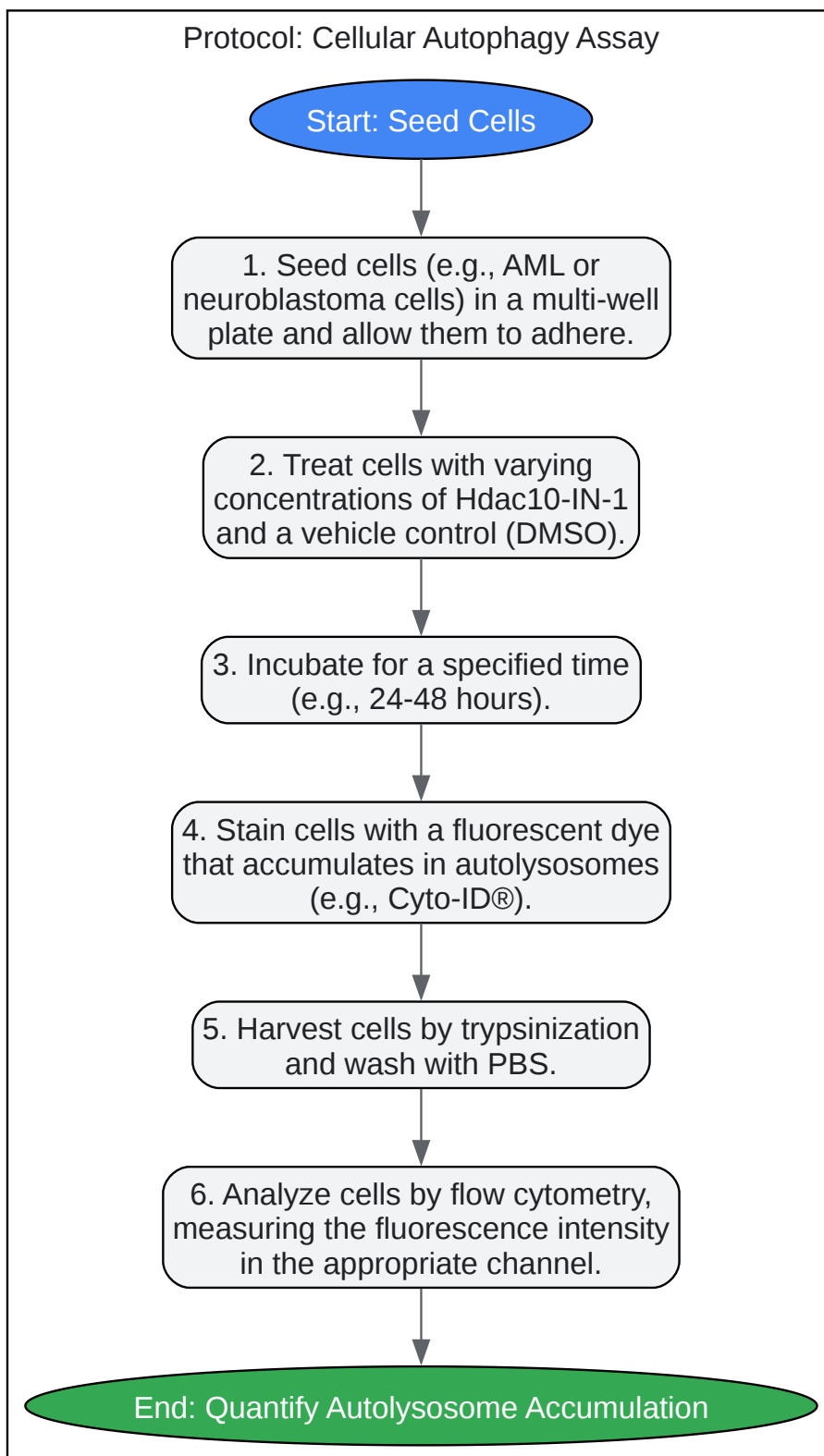
Recommendation: Once a stock solution is prepared, it should be aliquoted into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[1]

Protocol: Preparation of In Vitro Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Hdac10-IN-1** in DMSO, suitable for most cell-based assays.







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